

Application of CCQM Principles in Clinical Chemistry Measurements: Application Notes and Protocols

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These application notes provide a comprehensive overview of the principles of the Consultative Committee for Amount of Substance: Metrology in Chemistry and Biology (CCQM) as they apply to clinical chemistry measurements. Adherence to these principles is crucial for ensuring the accuracy, reliability, and comparability of laboratory results, which are fundamental for accurate disease diagnosis, effective treatment monitoring, and robust drug development.

Core Principle: Metrological Traceability

Metrological traceability is the cornerstone of accurate and comparable measurement results. It is the property of a measurement result whereby the result can be related to a reference through a documented unbroken chain of calibrations, each contributing to the measurement uncertainty. In clinical chemistry, this ensures that a patient's test result is comparable across different measurement systems and laboratories over time.

The traceability chain establishes a hierarchical relationship from the end-user laboratory measurement back to the International System of Units (SI). This is achieved through the use of primary and secondary reference materials, and reference measurement procedures.

The Calibration Hierarchy

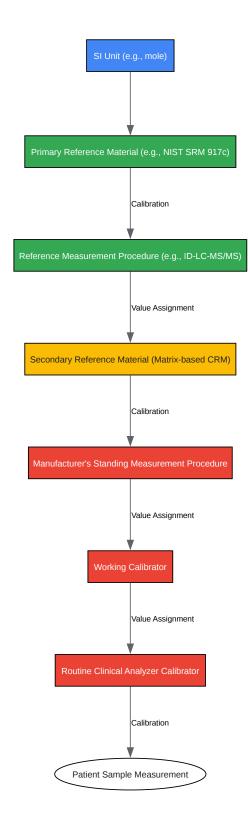




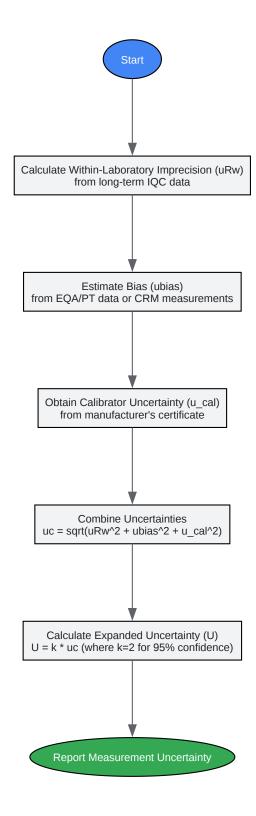


A typical calibration hierarchy in clinical chemistry is illustrated below. This demonstrates the transfer of accuracy from a primary reference material or method down to the routine clinical analyzer.













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